

Personal protective equipment for handling Lturm34

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Compound of Interest

Compound Name: Lturm34

Cat. No.: B608666

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Essential Safety and Handling Guide for Lturm34

This document provides crucial safety and logistical information for the handling, storage, and disposal of **Lturm34** (CAS No. 1879887-96-3), a potent and selective DNA-dependent protein kinase (DNA-PK) inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Compound Data and Physical Properties

Lturm34 is a research chemical used to investigate DNA damage repair pathways and has shown antiproliferative activity in various tumor cell lines.^{[1][2][3][4]} Its key properties are summarized below.

Property	Value	Source
CAS Number	1879887-96-3	[1] [3] [4]
Molecular Formula	C ₂₄ H ₁₈ N ₂ O ₃ S	[1] [4]
Molecular Weight	414.48 g/mol	[1] [3] [4]
Appearance	Solid	[5]
Purity	≥98% (HPLC)	[4]
Solubility	Soluble in DMSO (e.g., up to 60 mg/mL)	[1]
Storage (Solid)	Store at -20°C for up to 3 years.	[1]
Storage (In Solvent)	Store at -80°C for up to 1 year. Avoid repeated freeze-thaw cycles.	[1] [2]

Personal Protective Equipment (PPE)

Due to the potent biological activity and potential hazards of **Lturm34**, strict adherence to PPE protocols is mandatory. The following table outlines the required PPE for handling this compound.

PPE Category	Specification	Purpose
Hand Protection	Double-gloving with nitrile gloves.	Prevents skin contact and absorption.
Eye Protection	ANSI-approved safety goggles with side shields.	Protects eyes from splashes or aerosolized particles.
Body Protection	A fully buttoned laboratory coat. Consider a disposable gown when handling larger quantities or during potential spills.	Protects skin and clothing from contamination.
Respiratory	Use in a well-ventilated area, preferably a certified chemical fume hood.	Prevents inhalation of the powder form of the compound.

Note: These recommendations are based on general best practices for potent, research-grade compounds. Always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and detailed information.

Operational Plan: Safe Handling Workflow

A systematic approach to handling **Lturm34** from receipt to disposal is critical to minimize exposure and ensure safety.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Verification: Confirm the compound name and CAS number match the order.
- Storage:
 - Solid Form: Store the sealed container in a designated, labeled, and temperature-controlled environment at -20°C.^[1]

- Stock Solutions: Once dissolved (e.g., in DMSO), aliquot into smaller volumes in tightly sealed vials to prevent repeated freeze-thaw cycles and store at -80°C.[1][2]

Preparation of Stock Solutions

- Work Area: All weighing and solution preparation must be performed inside a certified chemical fume hood.
- Handling Solid: Use appropriate tools (e.g., anti-static spatulas) to handle the powdered compound, avoiding the generation of dust.
- Dissolution: Add the appropriate solvent (e.g., DMSO) to the solid to achieve the desired concentration. Sonication may be used to aid dissolution.[1]
- Labeling: Clearly label all solution vials with the compound name, concentration, solvent, date of preparation, and your initials.

Spill Management

- Evacuate: If a significant spill occurs, evacuate the immediate area.
- Alert: Inform the laboratory supervisor or safety officer.
- Containment: For small spills, use an appropriate absorbent material (e.g., chemical absorbent pads) to contain the spill.
- Decontamination: Clean the affected area thoroughly with a suitable solvent (e.g., 70% ethanol), followed by soap and water.
- Waste: All materials used for cleanup must be disposed of as hazardous chemical waste.

Disposal Plan

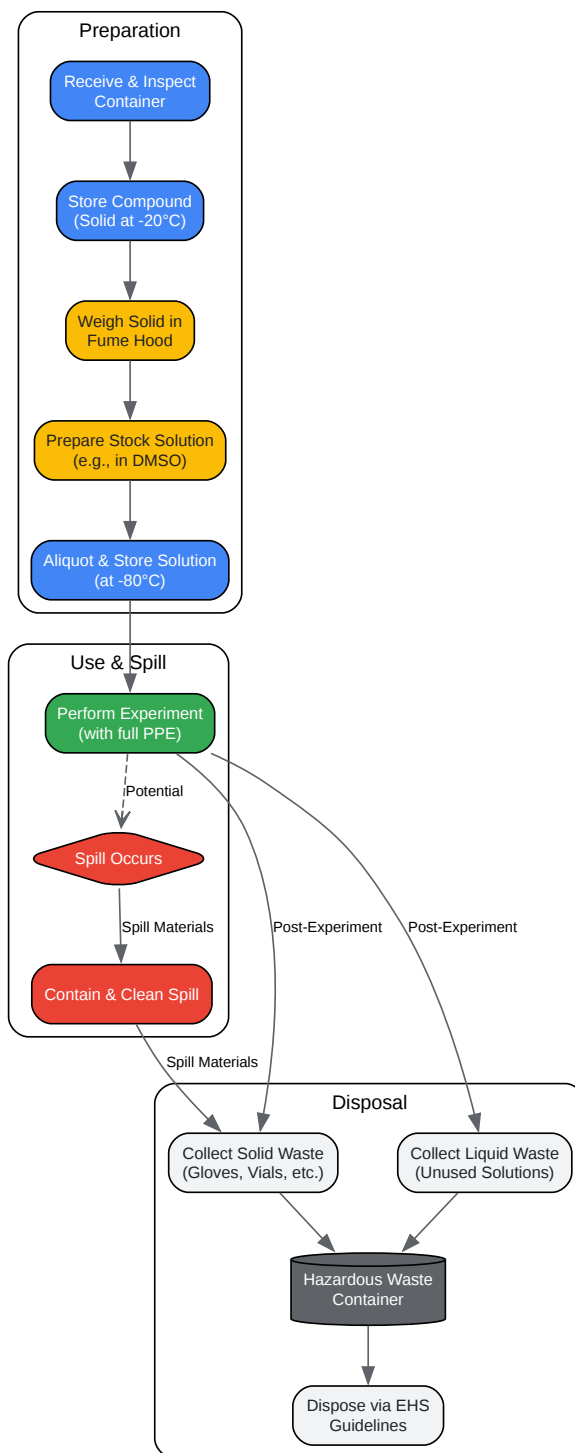
All waste materials contaminated with **Lturm34** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.

- Solid Waste: This includes empty vials, contaminated gloves, weigh boats, and absorbent pads. Place these items in a dedicated, sealed, and clearly labeled hazardous waste

container.

- Liquid Waste: Unused or expired solutions of **Lturm34**, as well as contaminated solvents, should be collected in a separate, sealed, and labeled hazardous waste container.
- Do Not: Never dispose of **Lturm34** waste down the drain or in regular trash.

Safe Handling and Disposal Workflow for Lturm34

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **Lturm34**.

Experimental Protocol: Cell Viability Assay (WST-1 Method)

This protocol provides a detailed methodology to assess the antiproliferative effects of **Lturm34** on a selected cancer cell line (e.g., HCT116) using a WST-1 assay.[\[6\]](#)[\[7\]](#)

Materials

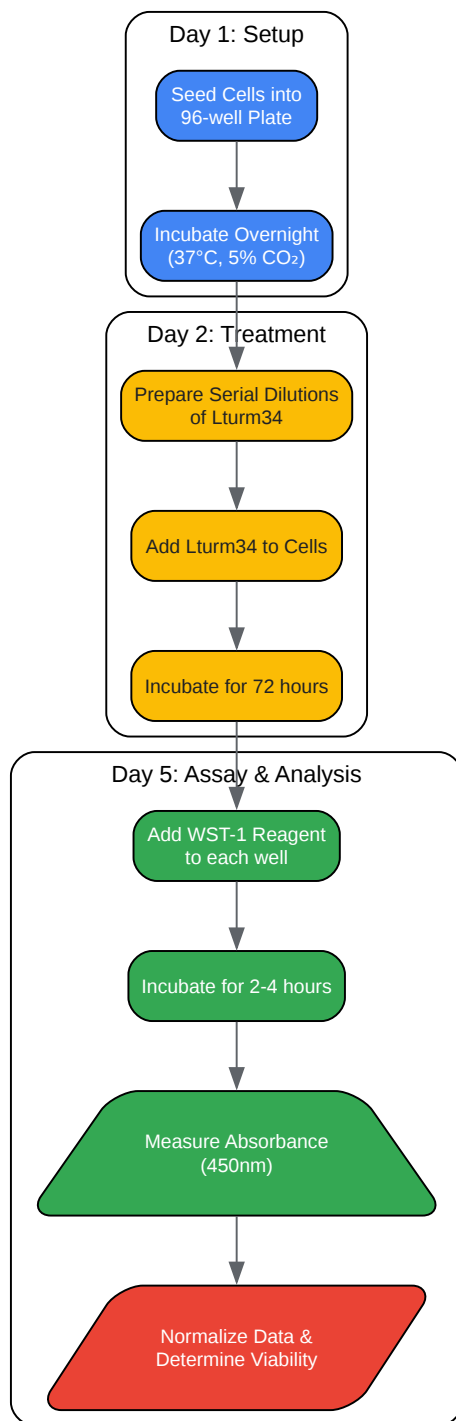
- HCT116 colorectal cancer cells
- DMEM culture medium supplemented with 10% FBS and 1% penicillin-streptomycin
- **Lturm34** stock solution (e.g., 10 mM in DMSO)
- WST-1 reagent
- 96-well microplates
- CO₂ incubator (37°C, 5% CO₂)
- Microplate reader

Procedure

- Cell Seeding:
 - Trypsinize and count HCT116 cells.
 - Seed the cells into a 96-well plate at a density of approximately 1,000 cells per well in 100 µL of culture medium.
 - Incubate the plate overnight at 37°C and 5% CO₂ to allow for cell attachment.[\[6\]](#)
- Compound Treatment:
 - Prepare serial dilutions of **Lturm34** in culture medium from the DMSO stock. Ensure the final DMSO concentration in all wells (including controls) is consistent and non-toxic (e.g., <0.1%).

- Remove the old medium from the wells and add 100 μ L of the medium containing the various concentrations of **Lturm34** (e.g., 0.125 μ M, 0.250 μ M, 0.500 μ M).^[6] Include a "vehicle control" group treated with medium containing only DMSO.
- Incubate the plate for 72 hours.^[6]
- WST-1 Assay:
 - After the 72-hour incubation, add 10 μ L of WST-1 reagent to each well.
 - Incubate the plate for an additional 2-4 hours at 37°C.
 - Gently shake the plate for 1 minute.
- Data Acquisition:
 - Measure the absorbance of each well at 450 nm using a microplate reader. Use 650 nm as a reference wavelength.
 - The absorbance is directly proportional to the number of viable cells.
- Data Analysis:
 - Subtract the reference wavelength absorbance from the 450 nm absorbance.
 - Normalize the data to the vehicle control group to determine the percentage of cell viability for each concentration of **Lturm34**.
 - Plot the results to determine the dose-dependent effect of the compound on cell proliferation.

Experimental Workflow for Cell Viability Assay



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Caption: Step-by-step workflow for the **Lturm34** cell viability experiment.

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